

A Comparative Guide to Accuracy and Precision in N-Nitroso-Vildagliptin Quantification

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Compound of Interest

Compound Name: *N-Nitroso-Vildagliptin*

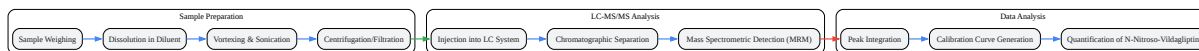
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For researchers, scientists, and drug development professionals, the accurate and precise quantification of **N-Nitroso-Vildagliptin**, a potential genotoxic impurity, is of paramount importance for ensuring the safety and quality of vildagliptin drug products. This guide provides an objective comparison of analytical methodologies for the quantification of **N-Nitroso-Vildagliptin**, with a focus on accuracy and precision, supported by experimental data.

Experimental Workflow for N-Nitroso-Vildagliptin Quantification

The general workflow for the quantification of **N-Nitroso-Vildagliptin** in pharmaceutical samples involves several key stages, from sample preparation to data analysis. A typical workflow for a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method is illustrated below.



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Caption: Experimental workflow for **N-Nitroso-Vildagliptin** quantification.

Data Presentation: Comparison of Analytical Methods

The following table summarizes the performance characteristics of a validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method specifically for **N-Nitroso-Vildagliptin** and a representative High-Performance Liquid Chromatography with UV detection (HPLC-UV) method for other nitrosamine impurities, which is included for comparative purposes.

Parameter	LC-MS/MS for N-Nitroso-Vildagliptin	HPLC-UV for other Nitrosamines (Representative Method)
Limit of Detection (LOD)	0.44 ppm[1]	0.011 - 0.018 µg/mL
Limit of Quantification (LOQ)	1.46 ppm[1]	0.021 - 0.028 µg/mL
Accuracy (% Recovery)	Data not explicitly available in provided snippets	83.3% - 101.8% at LOQ, 80%, 100%, and 150% concentration levels
Precision (%RSD)	Intermediate Precision: 6.90% [1]	Intraday Precision: < 2%, Interday Precision: < 2%
Linearity (r ²)	> 0.999	> 0.999

Experimental Protocols

LC-MS/MS Method for N-Nitroso-Vildagliptin Quantification

This method is highly sensitive and specific for the quantification of **N-Nitroso-Vildagliptin**.

a) Sample Preparation:

- Accurately weigh a suitable amount of the vildagliptin drug substance or powdered tablets.
- Dissolve the sample in a pre-determined volume of a suitable diluent (e.g., methanol or acetonitrile:water mixture).
- Vortex and sonicate the sample to ensure complete dissolution of the analyte.
- Centrifuge or filter the sample solution to remove any undissolved excipients.
- Transfer the clear supernatant or filtrate into an HPLC vial for analysis.

b) Chromatographic Conditions:

- Column: A suitable reversed-phase column (e.g., C18, 150 x 4.6 mm, 3.5 μ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in methanol or acetonitrile.
- Flow Rate: 0.5 mL/min.
- Injection Volume: 10 μ L.
- Column Temperature: 40 $^{\circ}$ C.
- Gradient Program: A suitable gradient program to ensure the separation of **N-Nitroso-Vildagliptin** from the parent drug and other impurities.

c) Mass Spectrometric Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+).

- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Specific precursor-to-product ion transitions for **N-Nitroso-Vildagliptin** should be monitored for quantification and confirmation.
- Source Parameters: Optimized parameters for desolvation gas flow, nebulizer pressure, and capillary voltage.

HPLC-UV Method for Nitrosamine Impurities (Representative Method)

While not specific to **N-Nitroso-Vildagliptin**, this protocol for other nitrosamines illustrates a more accessible but less sensitive alternative.

a) Sample Preparation:

- Accurately weigh the drug substance or powdered tablets.
- Dissolve in a suitable diluent (e.g., a mixture of water and methanol).
- Vortex and sonicate to aid dissolution.
- Filter the solution through a 0.45 µm nylon filter.
- Inject the filtered solution into the HPLC system.

b) Chromatographic Conditions:

- Column: Inertsil ODS 3V (250mm × 4.6mm, 5.0µm) or equivalent.
- Mobile Phase: A mixture of water and methanol (e.g., 60:40 v/v).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: A suitable UV wavelength for the detection of the target nitrosamines.
- Injection Volume: 20 µL.

- Column Temperature: Ambient or controlled.

c) Method Validation Parameters:

- Specificity: Demonstrated by the absence of interfering peaks from the blank and placebo at the retention time of the analytes.
- Linearity: Assessed by injecting a series of standard solutions at different concentrations to establish a linear relationship between concentration and peak area.
- Accuracy: Determined by the recovery of a known amount of the impurity spiked into a sample matrix.
- Precision: Evaluated by repeated injections of the same sample to determine the repeatability (intraday precision) and intermediate precision (interday and inter-analyst variability).

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References

- [1. researchgate.net \[researchgate.net\]](#)
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